

A Comprehensive Technical Guide to Chloromethyl Ethyl Carbonate (CAS: 35179-98-7)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chloromethyl Ethyl Carbonate

CAS No.: 35179-98-7

Cat. No.: B127132

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Chloromethyl ethyl carbonate (CMEC), a reactive organic compound, serves as a critical intermediate in various chemical syntheses. This technical guide provides an in-depth overview of its chemical properties, a detailed synthesis protocol, and its significant applications, particularly in the pharmaceutical industry as a key reagent in the synthesis of antiviral prodrugs. This document consolidates quantitative data, experimental methodologies, and safety information to support its effective and safe use in research and development.

Chemical and Physical Properties

Chloromethyl ethyl carbonate is a colorless to pale yellow liquid with a characteristic odor.^[1] It is a reactive compound due to the presence of both a chloromethyl group and an ethyl carbonate moiety, making it susceptible to nucleophilic substitution reactions.^[1] It is soluble in a variety of organic solvents.^[1]

Table 1: Physicochemical Properties of **Chloromethyl Ethyl Carbonate**^{[1][2][3]}

Property	Value
CAS Number	35179-98-7
Molecular Formula	C ₄ H ₇ ClO ₃
Molecular Weight	138.55 g/mol
IUPAC Name	chloromethyl ethyl carbonate
Boiling Point	135.1 ± 23.0 °C (Predicted)
Density	1.196 ± 0.06 g/cm ³ (Predicted)
Appearance	Colorless to light yellow liquid
Purity (Typical)	≥99.0%

Synthesis of Chloromethyl Ethyl Carbonate

The synthesis of **chloromethyl ethyl carbonate** can be achieved through the reaction of chloromethyl chloroformate with ethanol in the presence of a base, such as triethylamine, in a suitable solvent like dichloromethane.

Experimental Protocol: Synthesis of Chloromethyl Ethyl Carbonate

This protocol is based on established methods for the synthesis of similar carbonate compounds.

Materials:

- Chloromethyl chloroformate
- Ethanol
- Triethylamine
- Dichloromethane (anhydrous)
- Diethyl ether

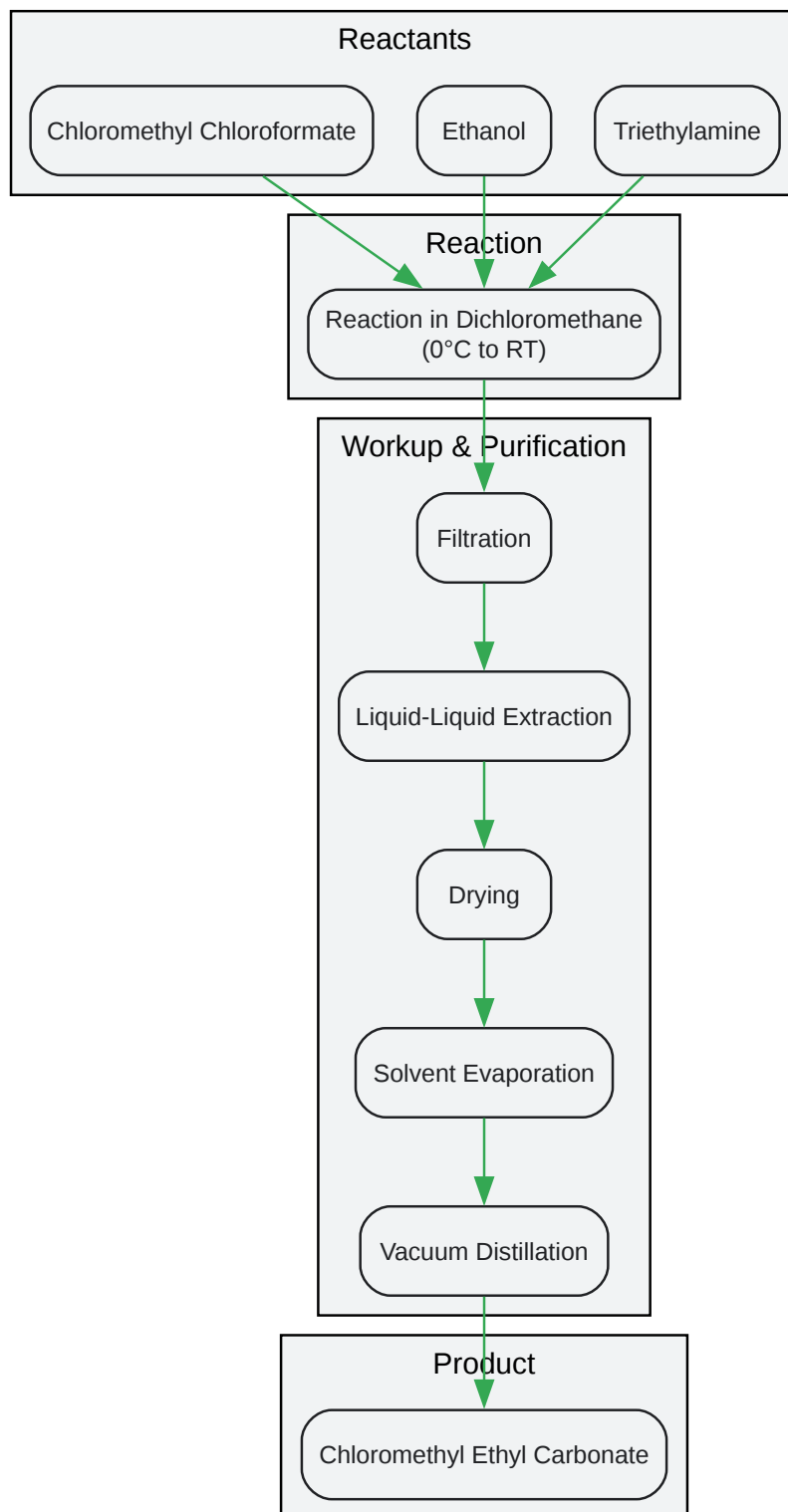
- Water
- Magnesium sulfate (anhydrous)
- Ice bath
- Standard laboratory glassware for organic synthesis

Procedure:

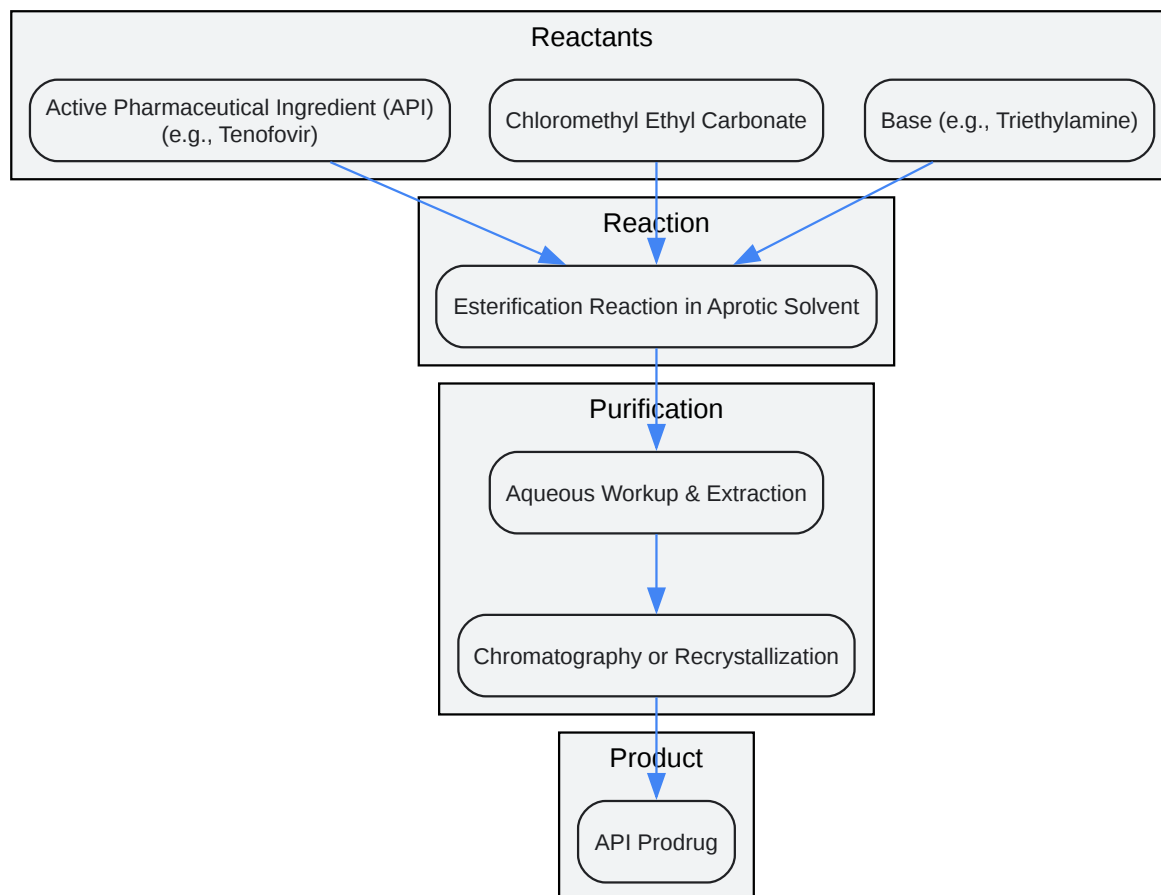
- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve chloromethyl chloroformate (1.0 eq) in anhydrous dichloromethane and cool the solution in an ice bath.
- Prepare a solution of ethanol (1.0 eq) and triethylamine (1.1 eq) in anhydrous dichloromethane.
- Add the ethanol/triethylamine solution dropwise to the cooled chloromethyl chloroformate solution over a period of approximately 1 hour, maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction mixture to stir for an additional 2-3 hours at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the triethylamine hydrochloride salt.
- Concentrate the filtrate under reduced pressure to obtain a residue.
- Partition the residue between diethyl ether and water.
- Separate the organic layer, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and evaporate the solvent in vacuo to yield crude **chloromethyl ethyl carbonate**.
- Purify the crude product by vacuum distillation to obtain the final product.

Diagram 1: Synthesis Workflow for **Chloromethyl Ethyl Carbonate**

Synthesis of Chloromethyl Ethyl Carbonate



General Workflow for Prodrug Synthesis using CMEC



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloromethyl ethyl carbonate synthesis - chemicalbook [chemicalbook.com]
- 2. 1-Chloroethyl ethyl carbonate(50893-36-2) 1H NMR spectrum [chemicalbook.com]

- [3. Chloromethyl Ethyl Carbonate | C4H7ClO3 | CID 5325479 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Chloromethyl Ethyl Carbonate (CAS: 35179-98-7)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127132/docs#a-comprehensive-technical-guide-to-chloromethyl-ethyl-carbonate-cas-35179-98-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)